

In vitro and in vivo applications of (-)-Cyclophenol

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Compound of Interest

Compound Name: (-)-Cyclophenol

Cat. No.: B7765546

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Application Notes and Protocols for **(-)-Cyclophenol**: A Review of Available Scientific Literature

Audience: Researchers, scientists, and drug development professionals.

Note on Availability of Data: Extensive searches of publicly available scientific literature have revealed a significant scarcity of specific data regarding the in vitro and in vivo applications of **(-)-Cyclophenol**. While the compound is known and its biosynthesis has been studied, detailed experimental protocols, quantitative data on its biological effects (e.g., IC50 values), and elucidated signaling pathways are not readily available in the reviewed literature. This document summarizes the existing information on **(-)-Cyclophenol** and related compounds.

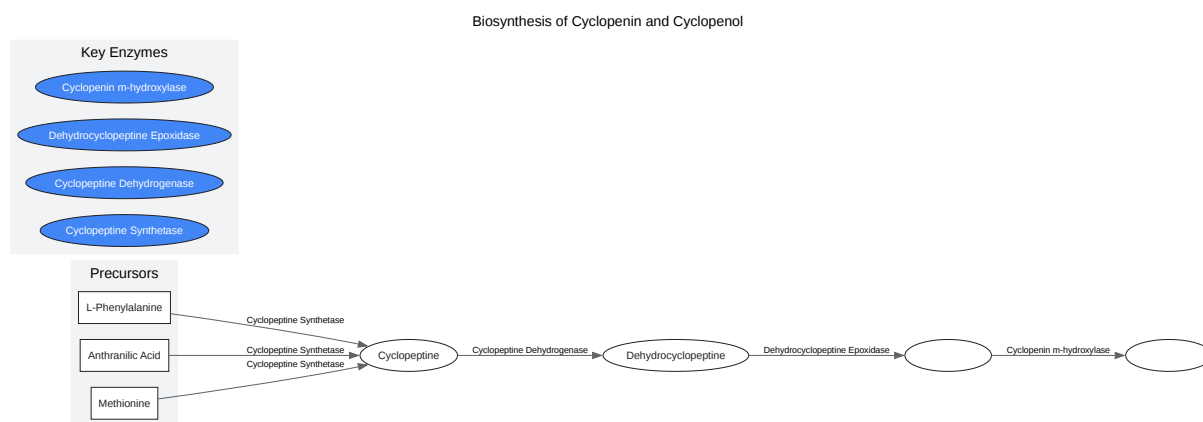
Introduction to (-)-Cyclophenol

(-)-Cyclophenol is a benzodiazepine alkaloid metabolite produced by the fungus *Penicillium cyclopium*. It is structurally related to cyclophenin, another metabolite from the same fungus. The biosynthesis of these compounds has been a subject of study, providing context for their natural occurrence. While many fungal metabolites have been investigated for their bioactive properties, **(-)-Cyclophenol** remains largely uncharacterized in terms of its specific biological activities and potential therapeutic applications.

Biosynthesis of Cyclophenin and Cyclophenol

The biosynthesis of cyclophenin and cyclophenol in *Penicillium cyclopium* involves a series of enzymatic reactions. Uric acid has been identified as a metabolite that can stimulate the expression of the alkaloid biosynthesis pathway in this fungus[1]. The pathway, as described in the literature, provides a framework for understanding the production of these compounds.

Below is a simplified representation of the biosynthetic pathway leading to cyclophenin and cyclophenol.



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References

- 1. Uric acid is a genuine metabolite of *Penicillium cyclopium* and stimulates the expression of alkaloid biosynthesis in this fungus - PubMed [pubmed.ncbi.nlm.nih.gov]
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